preparing Pyrazinamide-15N,d3 stock solutions for bioanalysis

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Compound of Interest

Compound Name:	*Pyrazinamide-15N,d3*
CAS No.:	*1246817-81-1*
Cat. No.:	*B564559*

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Application Note: High-Integrity Preparation of **Pyrazinamide-15N,d3** Stock Solutions for LC-MS/MS Bioanalysis

Strategic Overview & Scientific Rationale

Pyrazinamide (PZA) is a cornerstone first-line antitubercular agent.[1][2][3][4] In bioanalytical contexts (PK/PD studies, TDM), the quantification of PZA in plasma/serum via LC-MS/MS presents specific challenges: hydrophilicity (causing retention issues on standard C18) and chemical instability (hydrolysis to Pyrazinoic Acid).

Why **Pyrazinamide-15N,d3**? While deuterated analogs (PZA-d3) are common, the addition of 15N provides superior isotopic stability. Deuterium on amide positions can undergo exchange with protic solvents (water/methanol), leading to signal loss and mass shift variability. The **Pyrazinamide-15N,d3** variant typically places the heavy isotopes on the pyrazine ring and the amide nitrogen in a configuration that resists back-exchange, offering a robust +4 Da mass shift (m/z 124.1

128.1) that eliminates crosstalk with the native analyte.

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The Hydrolysis Trap: PZA is susceptible to hydrolysis, converting to Pyrazinoic Acid (POA), especially in aqueous environments or under acidic/basic conditions.

- Critical Directive: Primary stock solutions must be prepared in 100% organic solvent (Methanol) to arrest hydrolysis. Aqueous dilution should only occur at the Working Solution stage, immediately prior to use.

Material Science & Chemical Specifications

Parameter	Specification	Notes
Compound	Pyrazinamide-15N,d3	Stable Isotope Labeled Internal Standard
Molecular Formula	C5H2D3N215NO	Mass Shift: +4 Da relative to PZA
MW (Monoisotopic)	~127.15 g/mol	Verify specific CoA batch value
Solubility	Methanol (High), DMSO (High), Water (High)	Avoid water for long-term stock
Storage	-20°C or -80°C	Protect from light and moisture
Hygroscopicity	Moderate	Equilibrate to RT before weighing

Protocol: Primary Stock Solution Preparation (1.0 mg/mL)

Objective: Create a stable, high-concentration "Golden Stock" free from hydrolytic degradation.

Reagents:

- **Pyrazinamide-15N,d3** Reference Standard (Purity >98%).
- Methanol (LC-MS Grade). Do not use water.

Workflow Diagram (Graphviz):

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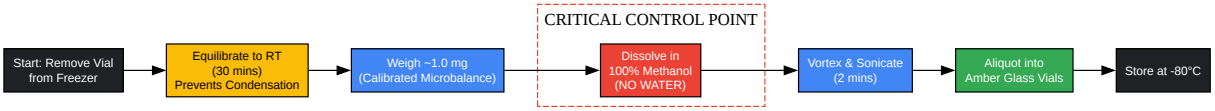

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Caption: Workflow for Primary Stock Preparation emphasizing the exclusion of water to prevent hydrolysis.

Detailed Steps:

- Equilibration: Remove the IS vial from the freezer (-20°C/-80°C) and allow it to reach room temperature (approx. 30 mins) inside a desiccator. Causality: Opening a cold vial introduces condensation, which adds water to the powder and accelerates degradation.
- Gravimetry: Weigh approximately 1.0 mg of **Pyrazinamide-15N,d3** into a 2 mL amber glass volumetric flask or HPLC vial. Record the exact weight to 0.001 mg.
- Dissolution: Add LC-MS grade Methanol to the mark (or gravimetrically adding methanol based on density,

  g/mL).
  - Note: Do not use DMSO unless necessary for concentration >10 mg/mL. DMSO freezes at refrigerator temperatures, complicating handling.
- Homogenization: Vortex for 1 minute. Sonicate for 2 minutes if visual particulates remain.
- Aliquot: Transfer 100 µL aliquots into amber glass inserts/vials. Cap tightly.
- Storage: Label as "Primary Stock - PZA-15N,d3 - [Conc] - [Date]". Store at -80°C.

Protocol: Working Solution & Daily Usage

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Objective: Dilute the stock to a working concentration (e.g., 500 ng/mL) compatible with the biological matrix and mobile phase.

- Thawing: Thaw one aliquot of Primary Stock on crushed ice.
- Intermediate Dilution (Optional): If the jump from 1 mg/mL to ng/mL is too large, create a 10 µg/mL intermediate in 100% Methanol.
- Working Solution (WS): Dilute the intermediate to the final spiking concentration (e.g., 500 ng/mL) using 50:50 Methanol:Water.
  - Why 50:50? High organic content can precipitate plasma proteins upon spiking. Pure water may cause PZA hydrolysis if stored too long. 50:50 is the stability/solubility compromise.
- Stability Window: The aqueous Working Solution is stable for 6 hours at Room Temperature or 24 hours at 4°C. Discard after use.

Validation: The Self-Validating System (QC)

Before running study samples, you must validate the IS stock for Isotopic Purity and Cross-Talk. This ensures the IS is not contributing signal to the analyte channel (false positive) and vice versa.

Validation Logic Diagram (Graphviz):

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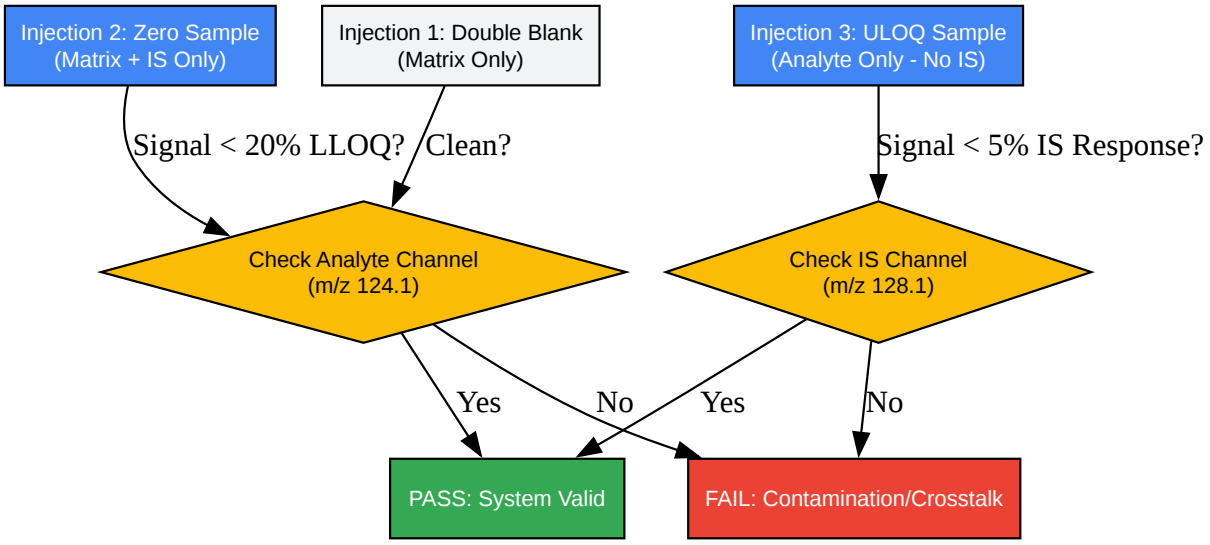

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Caption: Logic flow for validating IS purity and cross-signal interference (Crosstalk).

Acceptance Criteria (FDA/EMA Guidelines):

- IS Interference (The "Zero" Sample): Inject Matrix + IS. Monitor the Analyte channel (m/z 124.1).[5]
  - Requirement: Signal must be

    20% of the LLOQ (Lower Limit of Quantification) of PZA.
  - Failure Mode: If signal is high, the IS contains unlabeled PZA impurities. Get a new batch.
- Analyte Interference (The "ULOQ" Sample): Inject High Concentration PZA (without IS). Monitor the IS channel (m/z 128.1).
  - Requirement: Signal must be

    5% of the average IS response.[6]
  - Failure Mode: If signal is high, the mass resolution of the MS is too low, or the isotopic label is unstable.

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Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
IS Signal Decline over batch	Hydrolysis of PZA-15N,d3 to POA	Keep Working Solution on ice; Ensure Autosampler is cooled (4°C).
New Peak at m/z 125	Deamidation or M+1 Isotope overlap	Check mobile phase pH. Neutral pH minimizes hydrolysis.
High Back-Pressure	Precipitation of IS in Mobile Phase	Ensure Working Solution solvent matches Mobile Phase initial conditions.
RT Shift between Analyte & IS	Deuterium Isotope Effect	15N,d3 usually co-elutes well. If shifting >0.1 min, adjust gradient slope.

References

- University of Liverpool. (2022). Journal of Chromatography B - Bioanalytical Method Validation for Pyrazinamide. Retrieved from [Link]
- ICH. (2022).[7] Bioanalytical Method Validation and Study Sample Analysis M10. Retrieved from [Link]

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Sources

- 1. journals.asm.org [journals.asm.org]
- 2. Studying the dynamics of the drug processing of pyrazinamide in Mycobacterium tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Mechanisms of Pyrazinamide Action and Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
- 7. livrepository.liverpool.ac.uk [livrepository.liverpool.ac.uk]

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